1-Butyl-3,3-dimethylurea chemical structure

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Compound of Interest

Compound Name:	*1-Butyl-3,3-dimethylurea*
CAS No.:	*52696-91-0*
Cat. No.:	*B1265843*

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An In-Depth Technical Guide to **1-Butyl-3,3-dimethylurea**: Synthesis, Characterization, and Applications

Abstract

This technical guide provides a comprehensive overview of **1-Butyl-3,3-dimethylurea** (CAS No. 52696-91-0), an asymmetrically substituted urea derivative. As a member of the urea class of compounds, which are pivotal in fields ranging from pharmaceuticals to materials science, understanding the specific properties of this molecule is crucial for its application. This document, intended for researchers, chemists, and drug development professionals, details the compound's physicochemical properties, outlines a robust synthetic protocol, and provides an in-depth analysis of its structural characterization through modern spectroscopic techniques. Furthermore, it touches upon its potential applications and essential safety and handling protocols. The guide is structured to provide not just data, but also the scientific rationale behind the experimental and analytical methodologies, embodying the principles of expertise and trustworthiness required in a scientific setting.

Physicochemical and Structural Properties

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1-Butyl-3,3-dimethylurea is a trisubstituted urea featuring a butyl group and two methyl groups attached to the nitrogen atoms of the urea backbone. This substitution pattern imparts specific solubility and reactivity characteristics. Its core properties are summarized below.

Property	Value	Source
CAS Number	52696-91-0	[1]
Molecular Formula	$C_7H_{16}N_2O$	[1]
Molecular Weight	144.217 g/mol	[1]
Synonyms	N'-butyl-N,N-dimethylurea, 3-Butyl-1,1-dimethyl-urea	[1]
Appearance	Colorless to yellowish liquid	[2]
Density	~0.92 g/cm³	[2]
SMILES	C(N(C)C)(=O)NCCCC	[1]

The structure of **1-Butyl-3,3-dimethylurea** is fundamental to its chemical behavior. The presence of a polar urea core, combined with nonpolar alkyl chains, creates an amphiphilic character.

Caption: Chemical structure of **1-Butyl-3,3-dimethylurea**.

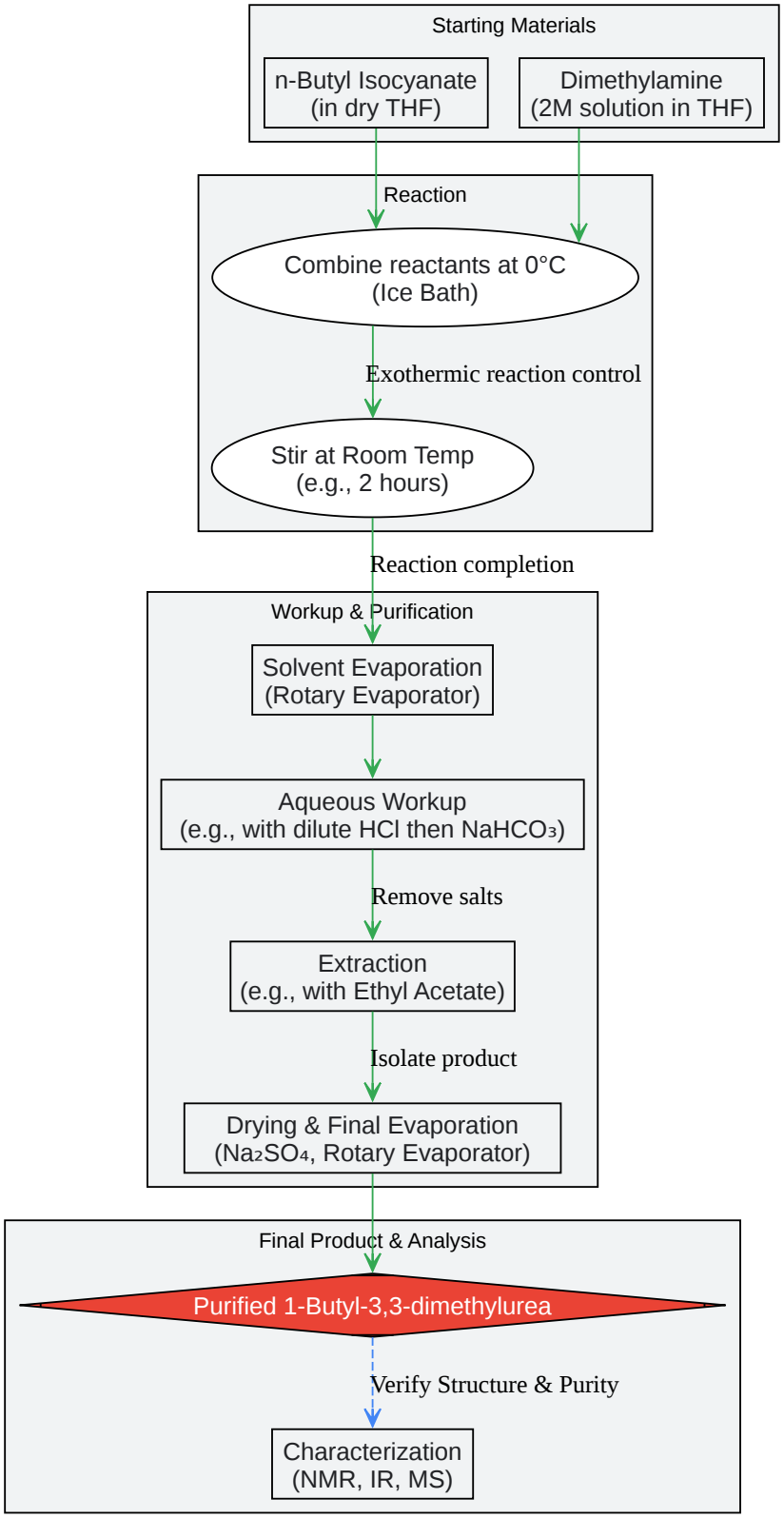
Synthesis and Purification

The synthesis of asymmetrically substituted ureas is a well-established process in organic chemistry. A reliable and high-yielding method for preparing **1-Butyl-3,3-dimethylurea** involves the nucleophilic addition of dimethylamine to n-butyl isocyanate. This reaction is typically fast, exothermic, and proceeds with high atom economy.

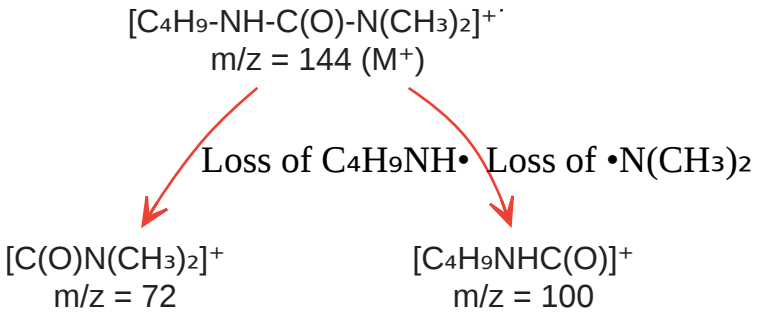
Proposed Reaction Mechanism

The lone pair of electrons on the nitrogen atom of dimethylamine acts as a nucleophile, attacking the electrophilic carbonyl carbon of the n-butyl isocyanate. The resulting zwitterionic intermediate rapidly undergoes a proton transfer to yield the final stable urea product. The use of an aprotic solvent is critical to prevent the isocyanate from reacting with the solvent.

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